

# A Comprehensive Guide to the Nomenclature of N-(2-Hydroxypropyl)morpholine

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## Compound of Interest

Compound Name: *N*-(2-Hydroxypropyl)morpholine

Cat. No.: B043313

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For researchers, scientists, and professionals in drug development, precise chemical identification is paramount. This technical guide provides a detailed overview of the synonyms and alternative names for the compound **N-(2-Hydroxypropyl)morpholine**, ensuring clarity and accuracy in scientific communication and procurement.

## IUPAC Name

The systematic and internationally recognized name for this compound according to the International Union of Pure and Applied Chemistry (IUPAC) is 1-morpholin-4-ylpropan-2-ol<sup>[1]</sup>.

## Common Synonyms and Alternative Names

**N-(2-Hydroxypropyl)morpholine** is known by a variety of names in commercial and scientific literature. Understanding these different appellations is crucial for conducting comprehensive literature searches and for identifying the compound from various chemical suppliers.

The most frequently encountered synonyms include:

- 1-Morpholino-2-propanol<sup>[2]</sup><sup>[3]</sup>
- 1-(4-Morpholinyl)-2-propanol<sup>[3]</sup>
- 4-(2-Hydroxypropyl)morpholine<sup>[4]</sup>
- alpha-Methyl-4-morpholineethanol<sup>[3]</sup><sup>[4]</sup>

- N-( $\beta$ -Hydroxypropyl)morpholine[4]

Additional, less common, but equally valid identifiers include:

- (2-Hydroxypropyl)morpholine[5]
- 1-(4-MORPHOLINO)-2-PROPANOL[5]
- 1-morpholinopropan-2-ol[5]
- 1-N-Morpholino-2-propanol[4]
- 3-Morpholino-2-propanol[5]
- 4-Morpholineethanol,  $\alpha$ -methyl-[4]
- Alpha-methyl-4-morpholineethanol[4]

## Chemical Identifiers

For unambiguous identification, a set of unique identifiers is assigned to each chemical substance. These are essential for database searches and regulatory compliance.

Identifier Type	Identifier
CAS Registry Number	2109-66-2[2][3][4][5][6]
EINECS Number	218-298-8[5]
PubChem CID	97957[2][3]
MDL Number	MFCD00023378[2][3][6]

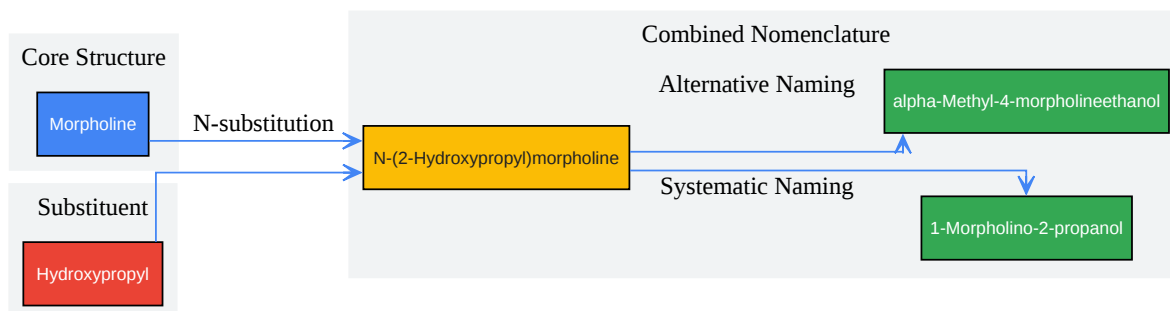
## Molecular Information

A summary of the key molecular data for **N-(2-Hydroxypropyl)morpholine** is presented below. This information is fundamental for stoichiometric calculations and analytical characterization.

Property	Value
Molecular Formula	C7H15NO2[2][3][4][5][6]
Molecular Weight	145.20 g/mol [3][5][6]
Canonical SMILES	CC(CN1CCOCC1)O
InChI	InChI=1S/C7H15NO2/c1-7(9)6-8-2-4-10-5-3-8/h7,9H,2-6H2,1H3[3][4]
InChIKey	YAXQOLYGKLGQKA-UHFFFAOYSA-N[4]

## Logical Relationship of Synonyms

The various synonyms for **N-(2-Hydroxypropyl)morpholine** can be categorized based on their descriptive nature, highlighting different structural aspects of the molecule. The following diagram illustrates the logical flow from the core morpholine structure to the specific isomeric and substituted forms, leading to the different naming conventions.



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Caption: Logical relationships of **N-(2-Hydroxypropyl)morpholine** nomenclature.

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## References

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